

# An In-depth Technical Guide to Mazipredone (CAS Number: 13085-08-0)

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## Compound of Interest

Compound Name: Mazipredone

Cat. No.: B1676231

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## Introduction

**Mazipredone**, with the CAS number 13085-08-0, is a synthetic glucocorticoid and a water-soluble derivative of prednisolone.[1] Marketed under the brand name Depersolon, it has been used for its potent anti-inflammatory and anti-allergic properties.[2][3] This technical guide provides a comprehensive overview of **Mazipredone**, including its chemical and physical properties, a proposed synthesis pathway, mechanism of action, and detailed experimental protocols for its analysis and evaluation.

## Chemical and Physical Properties

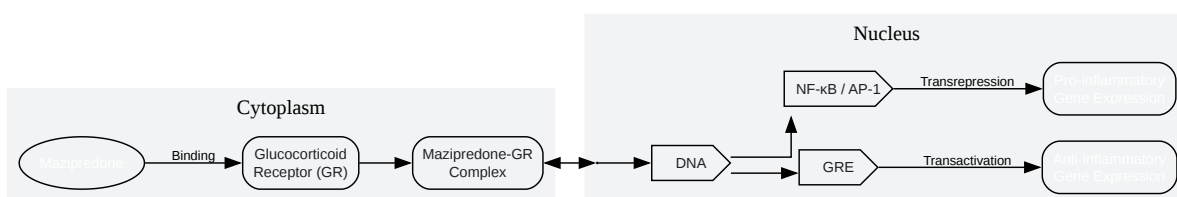
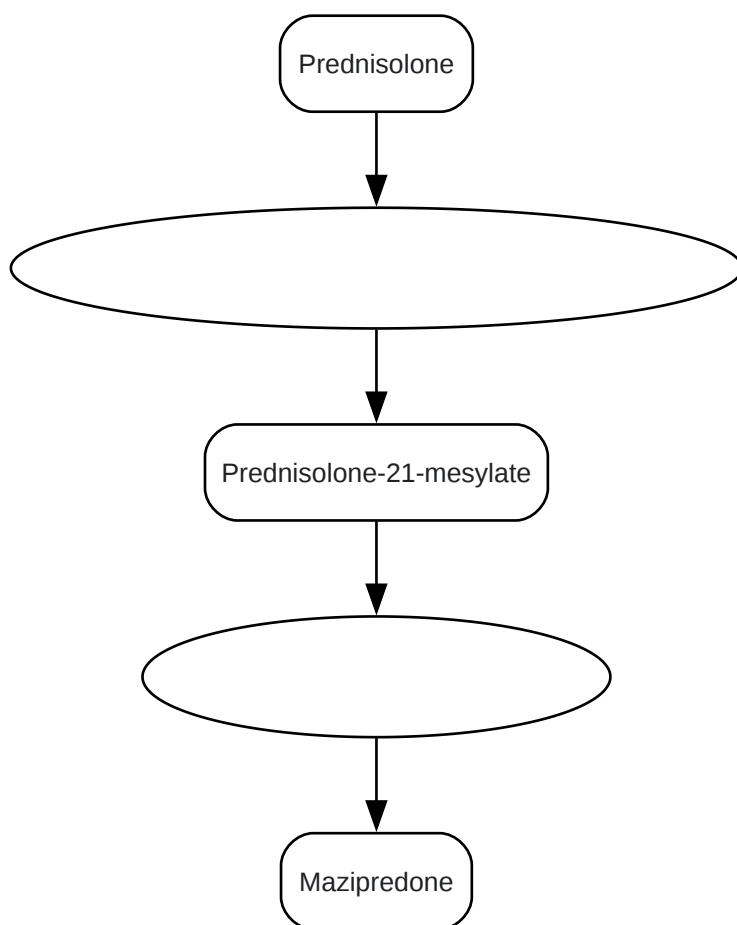
**Mazipredone** is a white crystalline powder. Its chemical structure is characterized by the prednisolone backbone with a 4-methyl-1-piperazinyl group at the C-21 position. This substitution enhances its water solubility compared to prednisolone.

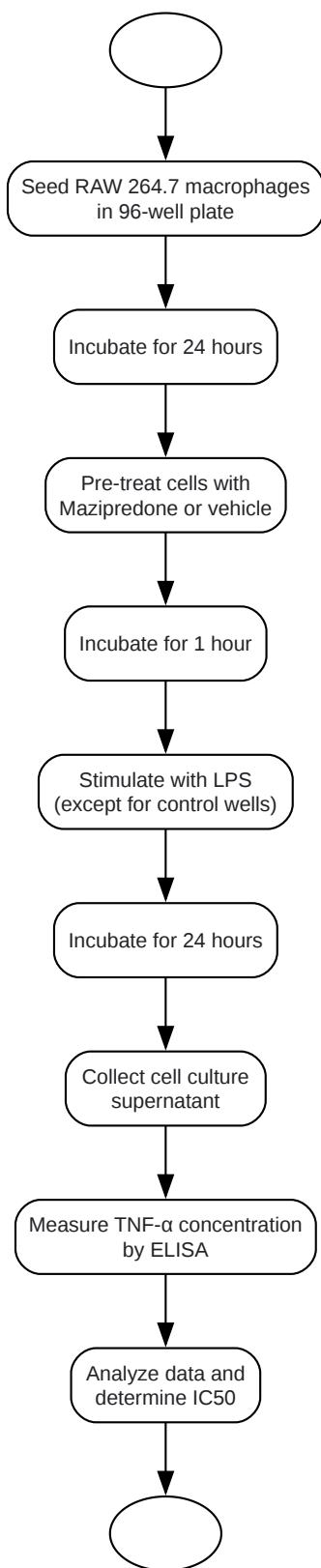
Table 1: Chemical and Physical Properties of **Mazipredone**

Property	Value	Reference(s)
CAS Number	13085-08-0	[2]
Molecular Formula	C <sub>26</sub> H <sub>38</sub> N <sub>2</sub> O <sub>4</sub>	[4]
Molecular Weight	442.60 g/mol	[4]
IUPAC Name	(8S,9S,10R,11S,13S,14S,17R)-11,17-dihydroxy-10,13-dimethyl-17-[2-(4-methylpiperazin-1-yl)acetyl]-7,8,9,11,12,14,15,16-octahydro-6H-cyclopenta[a]phenanthren-3-one	[2]
Synonyms	Depersolone, Methylpiperazinyld eoxy prednisolone, Deoxymethylpiperazinyld prednisolone	[2]
Appearance	White crystalline powder	N/A
Solubility	Water-soluble	[1]

## Synthesis Pathway

While specific patents detailing the industrial synthesis of **Mazipredone** are not readily available in the public domain, a plausible synthetic route can be proposed based on the known chemistry of corticosteroids. The synthesis would likely involve the modification of the C-21 hydroxyl group of prednisolone. A common strategy for such modifications is the introduction of a good leaving group, such as a mesylate, followed by nucleophilic substitution with 1-methylpiperazine.





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